

Essential Safety and Logistics for Handling 2,4'-Dichlorobenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,4'-Dichlorobenzophenone**

Cat. No.: **B146651**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **2,4'-Dichlorobenzophenone** (CAS No. 85-29-0). The following procedural guidance is designed to ensure safe laboratory operations and proper environmental stewardship.

Hazard Assessment and GHS Classification

There is conflicting information regarding the GHS classification of **2,4'-Dichlorobenzophenone**. While some suppliers state the substance is not classified as hazardous, aggregated data from multiple notifications to the ECHA C&L Inventory indicate potential hazards.^[1] As a precautionary measure, it is recommended to handle this chemical as a hazardous substance.

The potential GHS classifications based on aggregated notifications are:

- Skin Irritation (Category 2): H315 - Causes skin irritation.^{[1][2]}
- Eye Irritation (Category 2): H319 - Causes serious eye irritation.^[2]

Due to the crystalline powder form of this chemical, there is also a potential for respiratory tract irritation upon inhalation of dust.^[3]

Signal Word: Warning^[1]

Hazard Pictogram:



Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical for the safe handling of **2,4'-Dichlorobenzophenone**.

The following table summarizes the recommended PPE for various operations.

Operation	Eye and Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
Handling Solid/Powder	Chemical safety goggles or a face shield.	Nitrile gloves (minimum 8 mil thickness recommended). Double gloving is advised for extended handling.	A NIOSH-approved N95 (or higher) particulate respirator should be used if handling outside of a fume hood or if dust is generated.	Lab coat, closed-toe shoes, and long pants.
Handling Solutions	Chemical safety goggles.	Nitrile gloves. Verify glove compatibility with the solvent being used.	Work in a certified chemical fume hood.	Lab coat, closed-toe shoes, and long pants.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

1. Preparation:

- Designate a specific area for handling **2,4'-Dichlorobenzophenone**, preferably within a certified chemical fume hood.

- Ensure all necessary PPE is readily available and in good condition.
- Have an emergency eyewash station and safety shower accessible.
- Prepare all necessary equipment and reagents before handling the chemical.

2. Handling the Solid Chemical:

- Wear all required PPE as outlined in the table above.
- Carefully open the container to avoid generating dust.
- Use a spatula or other appropriate tool to weigh and transfer the solid.
- If there is a risk of dust generation, perform these tasks in a fume hood or a glove box.
- Close the container tightly after use.

3. Preparing Solutions:

- Always work inside a chemical fume hood when preparing solutions.
- Slowly add the solid **2,4'-Dichlorobenzophenone** to the solvent to avoid splashing.
- Ensure the container is appropriately labeled with the chemical name, concentration, solvent, and hazard information.

4. Spill Cleanup:

- In case of a small spill of solid material, carefully sweep it up with a dustpan and brush, avoiding dust generation. Place the material in a sealed, labeled container for disposal.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.
- Clean the spill area with an appropriate solvent and then with soap and water.
- For large spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

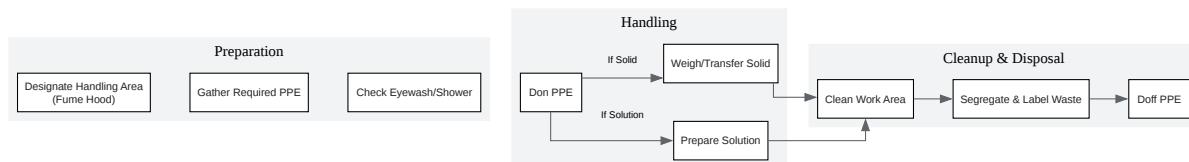
Proper disposal of **2,4'-Dichlorobenzophenone** and associated waste is crucial to prevent environmental contamination.

Waste Type	Disposal Procedure
Solid 2,4'-Dichlorobenzophenone	Collect in a clearly labeled, sealed container. Dispose of as halogenated organic solid waste through a certified hazardous waste disposal company.[4][5]
Contaminated Labware (e.g., weigh boats, filter paper)	Place in a sealed, labeled bag or container and dispose of as solid chemical waste.
Solutions of 2,4'-Dichlorobenzophenone	Collect in a labeled, sealed container compatible with the solvent used. Dispose of as halogenated organic liquid waste. Do not pour down the drain.[6]
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a sealed, labeled bag and dispose of as solid chemical waste.

Important Disposal Considerations:

- Halogenated organic compounds often require high-temperature incineration for complete destruction.[4]
- Never mix halogenated waste with non-halogenated waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2,4'-Dichlorobenzophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2,4'-Dichlorobenzophenone | C13H8Cl2O | CID 66558 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. hpc-standards.com [hpc-standards.com]
- 4. tandfonline.com [tandfonline.com]
- 5. uakron.edu [uakron.edu]
- 6. reddit.com [reddit.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2,4'-Dichlorobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146651#personal-protective-equipment-for-handling-2-4-dichlorobenzophenone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com